

Application Notes: Radium Bromide in Luminous Paints for Instruments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Radium;bromide

Cat. No.: B14768681

[Get Quote](#)

Introduction

Historically, radium bromide (RaBr_2) was a key component in radioluminescent paints used for instrument dials, watches, and other applications requiring self-luminescence.[1] These paints, famously marketed under trade names like "Undark," combined a radioactive salt with a phosphor, typically zinc sulfide (ZnS), to produce a constant glow.[2] The practice began in the early 20th century and continued until the 1960s and 1970s, when the extreme health dangers of radium became widely understood and safer alternatives became available.[1][3][4] This document details the historical application, scientific principles, and the immense hazards associated with this technology, alongside modern safety protocols for handling legacy items.

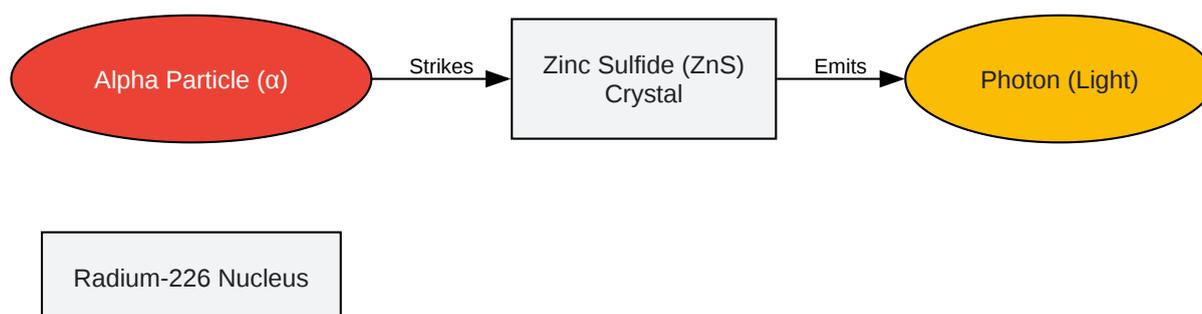
Principle of Radioluminescence

Radium-based luminous paint operates on the principle of radioluminescence. This process occurs when a radioactive isotope is mixed with a phosphor.

- **Radioactive Decay:** Radium-226 (^{226}Ra), with a half-life of approximately 1,600 years, undergoes alpha decay, emitting an alpha particle (a helium nucleus).[4][5]
- **Phosphor Excitation:** This high-energy alpha particle strikes a crystal of the phosphor material, most commonly copper-doped zinc sulfide ($\text{ZnS}:\text{Cu}$).[3][6]
- **Photon Emission (Light):** The energy from the alpha particle excites electrons within the zinc sulfide crystal to a higher energy state. As these electrons return to their ground state, they

release the excess energy in the form of photons, which is observed as visible light (a greenish glow in the case of ZnS:Cu).[3][5]

The continuous decay of radium provides a constant source of energy, allowing the paint to glow without any external light source. However, this constant bombardment also degrades the zinc sulfide crystal lattice over time, causing the paint to lose its luminosity in a matter of years or decades, even though the radium remains highly radioactive.[3][7]



[Click to download full resolution via product page](#)

Figure 1. Mechanism of Radioluminescence in Radium Paint.

Historical Formulation and Data

The exact formulations of radium paints like Undark were often trade secrets.[8] However, historical analysis reveals the general composition. The paint was a mixture of a radium salt (such as radium bromide or the less soluble radium sulfate), a phosphor (zinc sulfide), and a binder or adhesive.[5]

Component	Chemical Formula / Type	Role in Paint	Typical Concentration Range (by weight)
Activator	Radium Bromide (RaBr ₂) or Radium Sulfate (RaSO ₄)	Radioactive energy source	1 part Radium to 53,000 - 140,000 parts base[8]
Phosphor	Copper-doped Zinc Sulfide	Luminescent material	The bulk of the pigment mixture
Activators (Phosphor)	Copper (Cu), Silver (Ag), Manganese (Mn)	Dope the ZnS to produce specific colors (e.g., green, blue-green)[3][7]	Trace amounts within the ZnS
Binder	Gum binder or lacquer	Adheres the pigment to the substrate	Minimal amount to avoid absorbing alpha particles[5]
Solvent	Water or Oil	Provided the correct viscosity for application[9]	Evaporated after application

Table 1: Historical Composition of Radium-Based Luminous Paint.

Property	Value / Description	Notes
Radioisotope	Radium-226 (^{226}Ra)	Half-life of ~1600 years[4][5]
Primary Emission	Alpha particles	Also emits beta and gamma radiation through its decay products[3][5]
Typical Radioactivity	3–10 kBq (for a typical older wristwatch dial)[3]	Can vary significantly based on the amount of paint applied.
Luminosity Lifespan	A few years to a few decades	The phosphor degrades; the radium remains radioactive.[3][7]
Emitted Light Color	Typically greenish-blue or yellow-orange	Dependent on the metal dopants used in the zinc sulfide.[3]

Table 2: Properties of Radium Luminous Paint.

Historical Application Protocols (A Cautionary Tale: The Radium Girls)

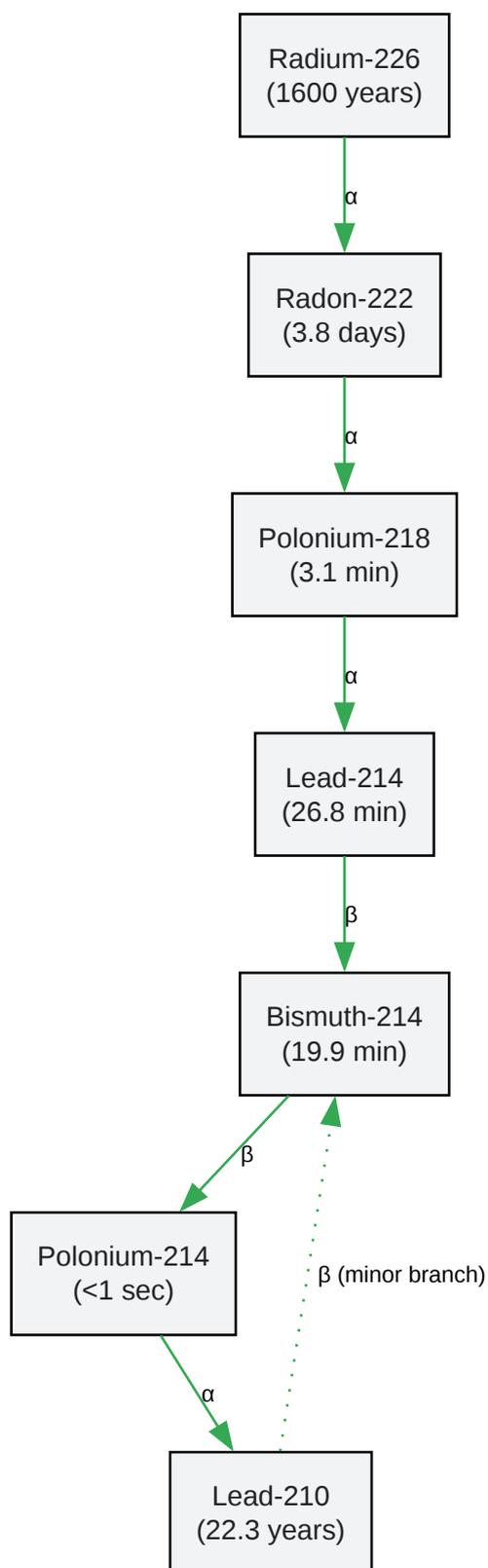
The application of radium paint was a delicate task performed mostly by young women, who later became known as the "Radium Girls." [2][10] The protocol they were taught is a stark example of the failure to implement basic radiation safety and led to devastating health consequences.

Historical (and Unsafe) Application Method:

- **Paint Preparation:** The radium salt and zinc sulfide powder were mixed with a binder and a solvent (water or oil-based) to create a paint-like consistency.[9]
- **Brush Pointing:** To paint the fine numerals on watch and instrument dials, workers used camel-hair brushes.[9][11] They were instructed to use the "lip, dip, paint" routine: shaping the brush to a fine point with their lips.[11][12][13]

- Ingestion: This practice of "lip-pointing" resulted in the ingestion of small but cumulative amounts of radium with every stroke.[9][11] The workers were assured by their employers that the paint was harmless.[9][11]
- Application: The paint was then carefully applied to the markings on the dials.[14]

The constant ingestion of radium led to horrific health effects, including severe anemia, bone fractures, and necrosis of the jaw (a condition known as "radium jaw").[2][14] Radium, being chemically similar to calcium, is incorporated into bone tissue, where its continuous radiation destroys the surrounding cells and leads to cancer.[14][15] The tragic story of the Radium Girls was instrumental in establishing industrial safety standards and workers' rights.[9]



[Click to download full resolution via product page](#)

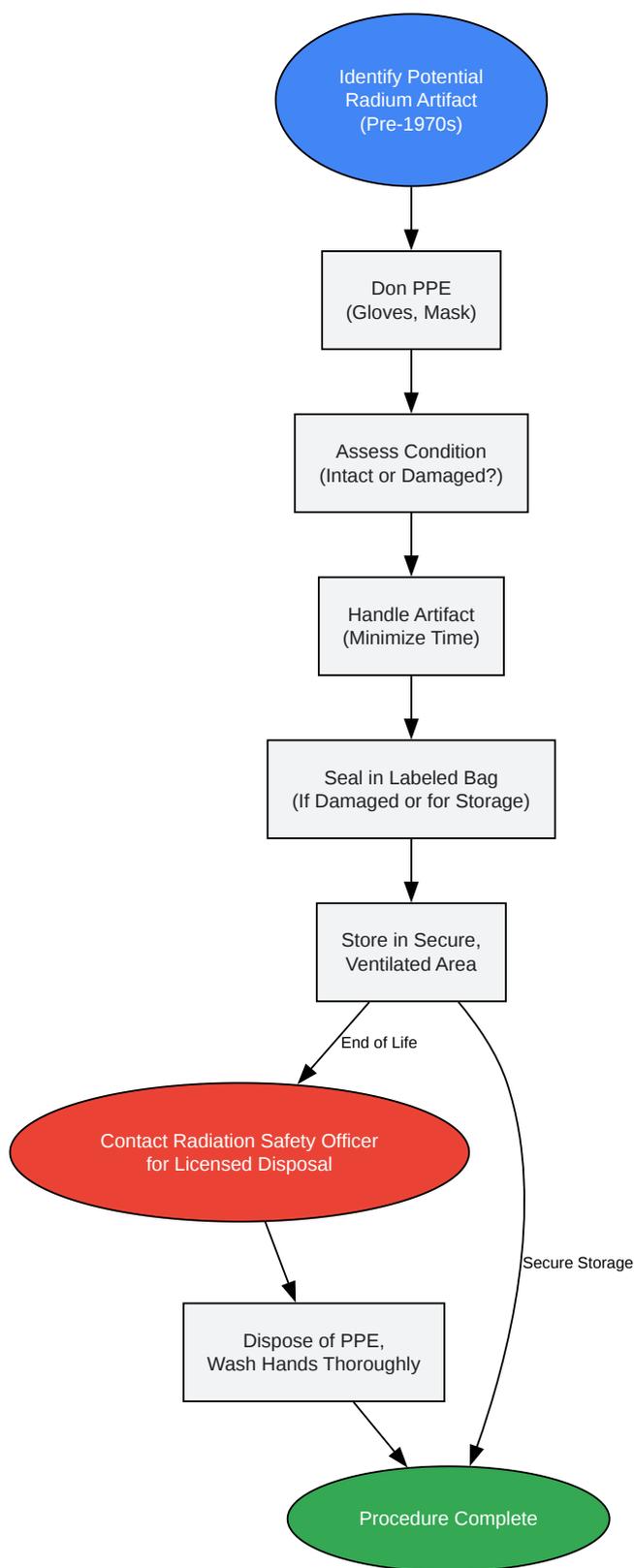
Figure 2. Simplified Decay Chain of Radium-226.

Modern Safety Protocols for Handling Legacy Radium-Containing Instruments

The handling of historical artifacts containing radium paint is extremely hazardous due to the risk of ingesting or inhaling flaking paint particles and exposure to gamma radiation.[16][17]

Mandatory Precautions:

- **Assume Radioactivity:** Instruments from before the 1970s with luminous markings should be assumed to contain radium until confirmed otherwise with a radiation survey meter.[16][18]
The paint may no longer glow but is still highly radioactive.[18]
- **Minimize Exposure:** Follow the ALARA (As Low As Reasonably Achievable) principle. Minimize time spent near the artifact, maximize distance, and use shielding where possible. [19]
- **Personal Protective Equipment (PPE):** Always wear disposable gloves (rubber or latex) and a dust mask or respirator when handling these items.[16] Never touch the artifact with bare hands.[16]
- **Containment:** If an instrument is damaged, cracked, or has flaking paint, it should be immediately sealed in a clear plastic bag or container to prevent the spread of radioactive particles.[16][20] The container should be labeled with a radiation warning symbol.[16]
- **No Eating or Drinking:** Do not eat, drink, or smoke in any area where these artifacts are handled or stored to prevent ingestion.[16][20]
- **Ventilation:** Store items in a well-ventilated area to prevent the buildup of radon gas, a radioactive decay product of radium and a known lung carcinogen.[20][21]
- **Disposal:** Radium-containing devices cannot be disposed of as regular waste.[20] Disposal must be done through a licensed radioactive waste management facility.[18][20]



[Click to download full resolution via product page](#)

Figure 3. Safe Handling Workflow for Legacy Radium Artifacts.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Radium bromide - Wikipedia [en.wikipedia.org]
- 2. Undark - Wikipedia [en.wikipedia.org]
- 3. Radioluminescence - Wikipedia [en.wikipedia.org]
- 4. nrc.gov [nrc.gov]
- 5. Radioluminescent Items | Museum of Radiation and Radioactivity [orau.org]
- 6. hellenicaworld.com [hellenicaworld.com]
- 7. Luminous paint - Wikipedia [en.wikipedia.org]
- 8. carllwillis.wordpress.com [carllwillis.wordpress.com]
- 9. blog.sciencemuseumgroup.org.uk [blog.sciencemuseumgroup.org.uk]
- 10. United States Radium Corporation - Wikipedia [en.wikipedia.org]
- 11. themissingpage.co.uk [themissingpage.co.uk]
- 12. Luminescent Poison: Bringing the 'Radium Girls' to Life – Establishing Shot [blogs.iu.edu]
- 13. afacwa.org [afacwa.org]
- 14. Radium Girls: The health scandal of radium dial painters in the 1920s and 1930s [orau.org]
- 15. Radium dial - Wikipedia [en.wikipedia.org]
- 16. Radiation Safety Awareness Guidance for Museum Staff and Volunteers - Canada.ca [canada.ca]
- 17. rosap.ntl.bts.gov [rosap.ntl.bts.gov]
- 18. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 19. cac-accr.ca [cac-accr.ca]
- 20. cnsc-ccsn.gc.ca [cnsc-ccsn.gc.ca]
- 21. resources.culturalheritage.org [resources.culturalheritage.org]

- To cite this document: BenchChem. [Application Notes: Radium Bromide in Luminous Paints for Instruments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14768681#application-of-radium-bromide-in-luminous-paints-for-instruments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com